

Spectroscopic Analysis of Clindamycin 3-Phosphate: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Clindamycin 3-Phosphate*

CAS No.: *28708-34-1*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic analysis of **clindamycin 3-phosphate**, a critical derivative of the lincosamide antibiotic clindamycin. The focus is on Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), two powerful analytical techniques for the structural elucidation and characterization of pharmaceutical compounds. This document outlines detailed experimental protocols, presents quantitative data in a structured format, and visualizes key processes to facilitate a deeper understanding of the analytical workflow and the compound's mechanism of action.

Introduction

Clindamycin 3-phosphate is a water-soluble ester of clindamycin, a semi-synthetic antibiotic derived from lincomycin. It is a prodrug that is rapidly hydrolyzed in vivo to the active clindamycin. Clindamycin exerts its bacteriostatic effect by inhibiting bacterial protein synthesis. [1][2][3][4] Accurate and robust analytical methods are essential for the quality control, impurity profiling, and characterization of **clindamycin 3-phosphate** in pharmaceutical formulations.

NMR and MS are indispensable tools in this regard, providing detailed structural information and sensitive detection.

Mass Spectrometry (MS) Analysis

Mass spectrometry is a powerful analytical technique used to determine the molecular weight and elucidate the structure of compounds by analyzing their mass-to-charge ratio (m/z). Electrospray ionization (ESI) is a commonly employed soft ionization technique for the analysis of polar molecules like **clindamycin 3-phosphate**.

The mass spectrum of **clindamycin 3-phosphate** is characterized by the protonated molecule $[M+H]^+$ and several key fragment ions that provide structural information. The fragmentation pattern often involves the loss of the phosphate group and subsequent cleavages within the sugar and pyrrolidine moieties.

Ion	m/z (Mass-to-Charge Ratio)	Description
$[M+H]^+$	505.1	Protonated clindamycin 3-phosphate
$[M-H_2PO_4+H]^+$	407.1	Loss of the phosphate group
$[M-H_2PO_4-H_2O+H]^+$	389.1	Subsequent loss of a water molecule
-	126.1	Fragment corresponding to the N-methyl-4-propyl-pyrrolidine carboxamide moiety

Note: The exact m/z values may vary slightly depending on the instrument and experimental conditions.

This protocol outlines a general procedure for the analysis of **clindamycin 3-phosphate** using LC-MS with an ESI source.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system

- Mass Spectrometer with an Electrospray Ionization (ESI) source

Reagents and Materials:

- **Clindamycin 3-phosphate** reference standard
- HPLC-grade acetonitrile
- HPLC-grade methanol
- HPLC-grade water
- Formic acid or ammonium acetate (for mobile phase modification)
- Sample vials

Procedure:

- Sample Preparation:
 - Accurately weigh a small amount of the **clindamycin 3-phosphate** sample.
 - Dissolve the sample in a suitable solvent, such as a mixture of water and methanol or acetonitrile, to a final concentration of approximately 1 mg/mL.
 - Filter the sample solution through a 0.22 µm syringe filter into an HPLC vial.
- LC Parameters:
 - Column: A C18 reversed-phase column is typically used.
 - Mobile Phase: A gradient of water with 0.1% formic acid (Solvent A) and acetonitrile with 0.1% formic acid (Solvent B).
 - Flow Rate: 0.2 - 0.5 mL/min.
 - Injection Volume: 5 - 10 µL.
 - Column Temperature: 25 - 40 °C.

- MS Parameters:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Capillary Voltage: 3 - 4 kV.
 - Drying Gas Flow: 8 - 12 L/min.
 - Drying Gas Temperature: 300 - 350 °C.
 - Nebulizer Pressure: 30 - 40 psi.
 - Scan Range: m/z 100 - 600.
 - For tandem MS (MS/MS), select the parent ion (m/z 505.1) and apply a collision energy to induce fragmentation.
- Data Analysis:
 - Process the acquired data using the instrument's software to identify the retention time of **clindamycin 3-phosphate** and analyze its mass spectrum and fragmentation pattern.

Nuclear Magnetic Resonance (NMR) Spectroscopy Analysis

NMR spectroscopy is an analytical technique that provides detailed information about the structure of a molecule by observing the magnetic properties of its atomic nuclei. ^1H (proton) and ^{13}C (carbon-13) NMR are most commonly used for organic molecules.

The following table summarizes the reported ^1H and ^{13}C NMR chemical shifts for **clindamycin 3-phosphate** in deuterium oxide (D_2O). Chemical shifts (δ) are reported in parts per million (ppm).

Atom Number	¹ H Chemical Shift (δ, ppm)	¹³ C Chemical Shift (δ, ppm)
1	5.72 (d, J=6.0 Hz)	89.4
2	4.70 (m)	74.0
3	3.97 (dd, J=3.0, 10.0 Hz)	73.9
4	4.10 (dd, J=6.0, 10.0 Hz)	-
5	4.56 (m)	71.7
6	4.66 (m)	56.1
7	-	-
8	1.62 (m)	22.3
9	2.37 (s)	15.6
10 (C=O)	-	172.0
5' (N-CH ₃)	3.14 (s)	43.4
7' (CH ₃)	1.10 (t, J=7.0 Hz)	14.3

Note: This table is compiled from various sources and assignments may be subject to interpretation.^[5] Multiplicities are denoted as s (singlet), d (doublet), t (triplet), q (quartet), and m (multiplet). J values represent coupling constants in Hertz (Hz).

This protocol provides a general procedure for acquiring ¹H and ¹³C NMR spectra of **clindamycin 3-phosphate**.

Instrumentation:

- NMR Spectrometer (e.g., 400 MHz or higher)

Reagents and Materials:

- **Clindamycin 3-phosphate** sample
- Deuterium oxide (D₂O, 99.9 atom % D)

- NMR tubes (5 mm)

- Pipettes

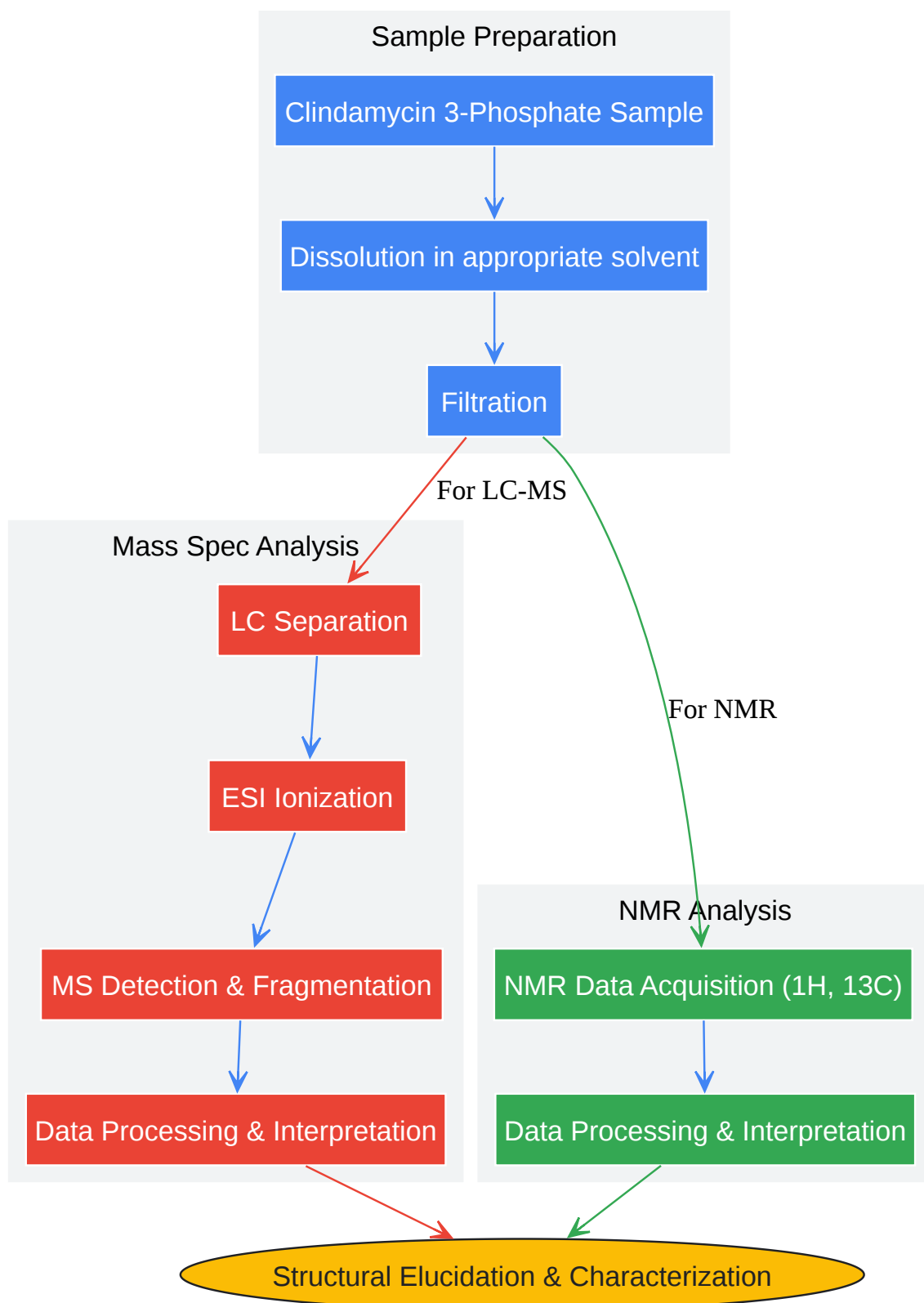
Procedure:

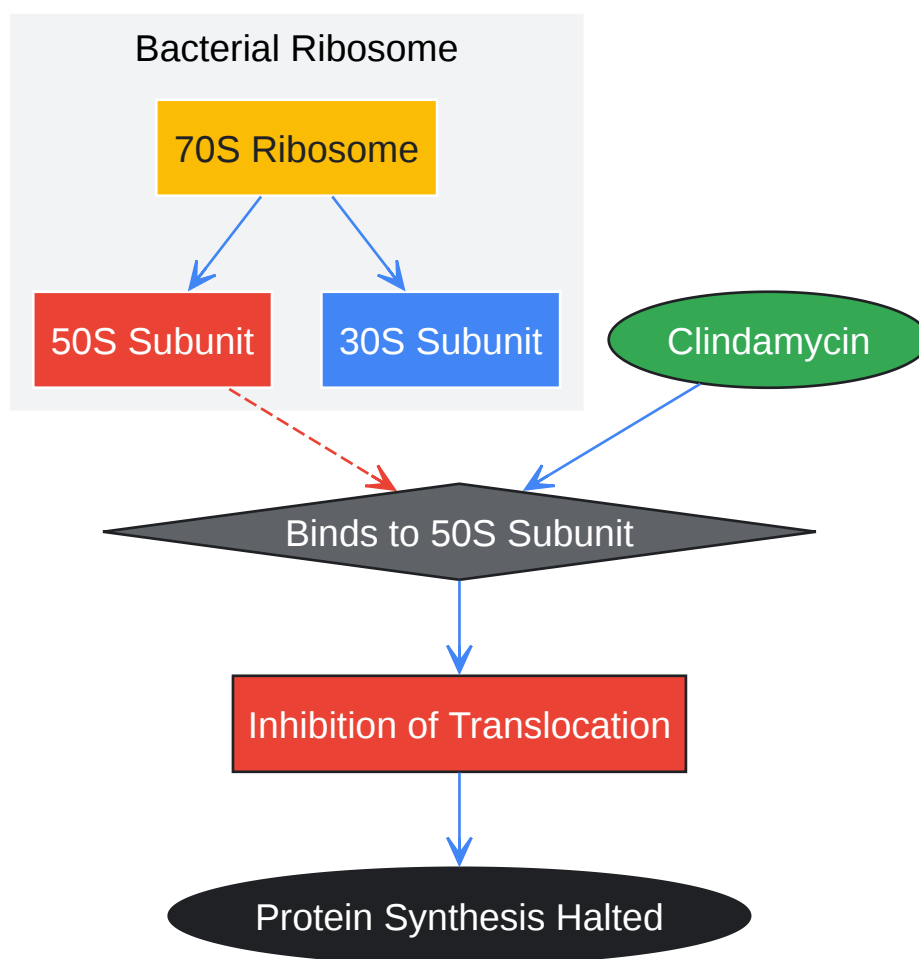
- Sample Preparation:
 - Accurately weigh approximately 5-10 mg of the **clindamycin 3-phosphate** sample for ^1H NMR, and 20-50 mg for ^{13}C NMR.
 - Dissolve the sample in approximately 0.6-0.7 mL of D_2O in a clean, dry vial.
 - Gently vortex or sonicate the vial to ensure the sample is fully dissolved.
 - Filter the solution through a pipette with a small plug of glass wool into a clean, dry NMR tube to a height of about 4-5 cm.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- NMR Acquisition:
 - Insert the NMR tube into the spectrometer.
 - Lock the spectrometer on the deuterium signal of D_2O .
 - Shim the magnetic field to achieve optimal resolution.
 - For ^1H NMR:
 - Acquire the spectrum using a standard pulse program.
 - Typically, 8 to 16 scans are sufficient.
 - For ^{13}C NMR:
 - Acquire the spectrum using a proton-decoupled pulse program.
 - A larger number of scans (e.g., 1024 or more) will be required due to the lower natural abundance and sensitivity of the ^{13}C nucleus.

- Data Processing:
 - Apply Fourier transformation to the acquired free induction decay (FID).
 - Phase correct the spectrum.
 - Calibrate the chemical shift scale using the residual solvent peak as a reference.
 - Integrate the peaks in the ^1H spectrum and identify the chemical shifts and multiplicities.
 - Identify the chemical shifts of the peaks in the ^{13}C spectrum.

Visualizations

The following diagram illustrates the general workflow for the spectroscopic analysis of **clindamycin 3-phosphate**.





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